

Cross-Reactivity Profiling of 4-Cyclopropoxy-5-nitronicotinonitrile: A Comparative Performance Guide

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Compound of Interest

Compound Name: 4-Cyclopropoxy-5-nitronicotinonitrile

Cat. No.: B14828021

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Executive Summary: The Strategic Value of the Cyclopropoxy Scaffold

In the optimization of small-molecule inhibitors—particularly for EGFR, Src, and PDE4 targets—the modulation of the C4-alkoxy substituent is a critical determinant of potency and metabolic stability. **4-Cyclopropoxy-5-nitronicotinonitrile** (CAS: 1243472-01-6) serves as a high-value building block, offering a distinct pharmacological profile compared to its methoxy and ethoxy counterparts.

This guide profiles the cross-reactivity (chemical selectivity and off-target potential) and performance metrics of this scaffold, providing experimental protocols to validate its utility in your drug discovery pipeline.

Key Differentiators

Feature	4-Cyclopropoxy-5-nitronicotinonitrile	4-Methoxy-5-nitronicotinonitrile (Alternative)	4-Chloro-5-nitronicotinonitrile (Precursor)
Lipophilicity (cLogP)	High (~1.8)	Low (~0.5)	Moderate (~0.9)
Metabolic Stability	High (Resistant to O-dealkylation)	Low (Prone to O-demethylation)	N/A (Reactive Electrophile)
Steric Bulk	Moderate (Fills hydrophobic pockets)	Low	Low
Reactivity Profile	Stable Ether (Acid-sensitive)	Stable Ether	Highly Reactive (SNAr)

Chemical Reactivity & Cross-Reactivity Profiling

The "cross-reactivity" of this intermediate primarily concerns its behavior during the synthesis of the final Active Pharmaceutical Ingredient (API). Specifically, the cyclopropyl ether moiety introduces unique stability challenges compared to standard alkyl ethers.

Nucleophilic Substitution (SNAr) Competency

The 5-nitro and 3-cyano groups make the pyridine ring highly electron-deficient. While the 4-cyclopropoxy group is generally a stable donor, it can act as a leaving group under extreme nucleophilic conditions, though significantly less readily than a halogen.

- Risk Profile: Low cross-reactivity with weak nucleophiles (e.g., alcohols).
- Critical Control Point: In the presence of strong primary amines at high temperatures (>100°C), the cyclopropoxy group may undergo SNAr displacement, leading to unwanted N-alkylated byproducts.

Acid Stability and Ring Opening

Unlike the methoxy analog, the cyclopropyl ether is sensitive to strong Brønsted acids.

- Mechanism: Acid-catalyzed ring opening of the cyclopropane leads to the formation of a propanol chain or rearrangement products.

- Impact: Reduction of the nitro group (e.g., Fe/HCl or SnCl₂/HCl) must be carefully controlled or replaced with neutral conditions (e.g., H₂/Pd-C or Fe/NH₄Cl) to prevent scaffold degradation.

Biological Performance Comparison

When incorporated into a kinase inhibitor scaffold (e.g., converting the nitro to an amino group and cyclizing to a pyrido[2,3-d]pyrimidine), the cyclopropoxy group confers specific advantages.

Selectivity Profiling (KinomeScan)

The cyclopropyl group provides a "Goldilocks" steric bulk—larger than a methyl group but smaller than a phenyl ring.

- Gatekeeper Residues: The cyclopropoxy moiety often clashes with larger gatekeeper residues (e.g., T790M in EGFR), potentially improving selectivity for wild-type or specific mutant kinases compared to smaller alkoxy substituents.
- Off-Target Liability: High lipophilicity can increase non-specific binding. Profiling against a standard panel (e.g., CEREP) is recommended to ensure the increased logP does not drive hERG inhibition.

Metabolic Stability (ADME)

- 4-Methoxy Analog: Rapidly cleared via cytochrome P450-mediated O-demethylation.
- 4-Cyclopropoxy Analog: The cyclopropyl ring is metabolically robust. It resists dealkylation and blocks the adjacent aromatic positions from oxidation, significantly extending the half-life () of the final drug candidate.

Experimental Protocols

Protocol A: Synthesis via S_NAr Displacement

Objective: To synthesize **4-Cyclopropoxy-5-nitronicotinonitrile** from the 4-chloro precursor with high regioselectivity.

Reagents:

- 4-Chloro-5-nitronicotinonitrile (1.0 equiv)
- Cyclopropanol (1.2 equiv)
- Cesium Carbonate (
, 2.0 equiv)
- Solvent: Anhydrous DMF or DMSO

Workflow:

- Dissolution: Dissolve 4-Chloro-5-nitronicotinonitrile in anhydrous DMF (0.5 M) under atmosphere.
- Activation: Add
and stir at 0°C for 15 minutes.
- Addition: Dropwise add Cyclopropanol. The reaction is exothermic; maintain temperature <10°C.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane/EtOAc 3:1) or LCMS.
- Quench: Pour into ice-water. The product typically precipitates. Filter and wash with cold water.
- Purification: Recrystallize from Ethanol/Water if necessary.

Self-Validating Check:

- ¹H NMR (DMSO-d₆): Look for the disappearance of the C4-Cl signal and appearance of cyclopropyl protons (multiplets at
0.6–0.9 ppm and

4.0–4.2 ppm for the -OCH₃-).

Protocol B: Acid Stability Stress Test (Cross-Reactivity Profiling)

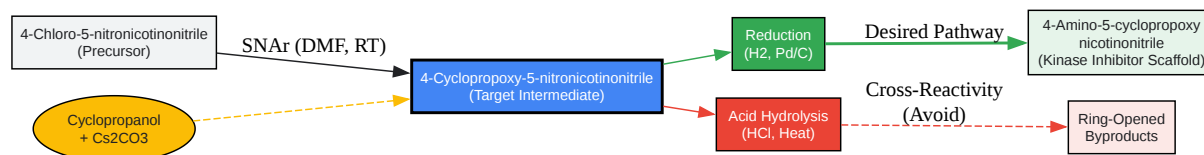
Objective: To determine the stability limit of the cyclopropyl ether during nitro-reduction.

- Preparation: Prepare a 10 mM solution of **4-Cyclopropoxy-5-nitronicotinonitrile** in THF.
- Stress Conditions:
 - Vial A (Control): THF/Water (neutral).
 - Vial B (Acidic): THF + 1M HCl (1:1 ratio).
 - Vial C (Reductive Acidic): THF + 1M HCl + Fe powder (simulated reduction).
- Incubation: Heat all vials to 60°C for 2 hours.
- Analysis: Analyze aliquots via HPLC-UV (254 nm).
- Interpretation:
 - If Vial B shows >5% degradation (ring opening), avoid acidic reduction methods.
 - If Vial C shows degradation products distinct from the amine, switch to catalytic hydrogenation.

Visualizations

Figure 1: Synthesis and Reactivity Pathway

This diagram illustrates the synthesis of the intermediate and its potential divergent reactivity pathways (desired reduction vs. undesired acid hydrolysis).

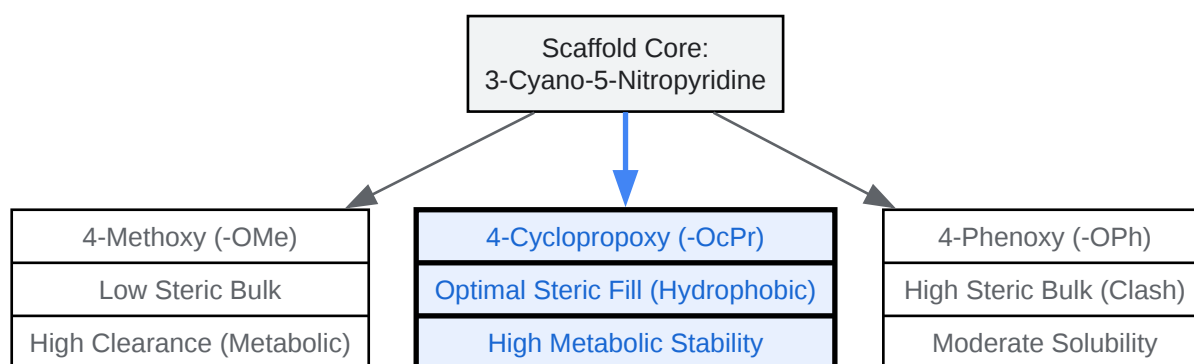


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Caption: Figure 1. Synthetic route and stability profile. The cyclopropyl ether is stable under basic SNAr conditions but vulnerable to acid-catalyzed ring opening.

Figure 2: Structure-Activity Relationship (SAR) Logic

Comparison of the Cyclopropoxy substituent versus standard alternatives in the context of a kinase binding pocket.



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Caption: Figure 2. SAR Comparison. The cyclopropoxy group offers an optimal balance of steric fit and metabolic stability compared to methoxy or phenoxy analogs.

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